An In-depth Technical Guide to Trimethoxybenzohydrazides for Drug Development Professionals

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Compound of Interest

Compound Name:	*2,4,5-Trimethoxybenzohydrazide*
CAS No.:	*588677-34-3*
Cat. No.:	*B1334288*

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Executive Summary & Isomer Clarification

Researchers engaged in the synthesis of novel therapeutic agents frequently encounter substituted benzohydrazides as versatile synthons. While the request for information on **2,4,5-Trimethoxybenzohydrazide** is specific, a thorough review of the scientific literature and chemical databases reveals a significant data scarcity for this particular isomer. There is no assigned CAS number or substantial body of research detailing its synthesis, properties, or applications.

Conversely, the isomeric compound, 3,4,5-Trimethoxybenzohydrazide, is a well-documented, commercially available, and widely utilized intermediate in medicinal chemistry. Given the likely research interest in a trimethoxy-substituted benzohydrazide scaffold, this guide will provide a comprehensive technical overview of the well-characterized 3,4,5-Trimethoxybenzohydrazide.

Furthermore, to directly address the initial query and provide a novel research avenue, this document will conclude with a proposed, scientifically grounded protocol for the synthesis of

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the undocumented **2,4,5-Trimethoxybenzohydrazide**, based on established chemical principles and the known precursor, 2,4,5-Trimethoxybenzaldehyde.

Part 1: A Comprehensive Profile of 3,4,5-Trimethoxybenzohydrazide

3,4,5-Trimethoxybenzohydrazide (CAS No. 3291-03-0) is a key building block, valued for its role in the construction of hydrazone derivatives which exhibit a wide array of biological activities.[1] Its structure is derived from eudesmic acid, a methoxy-substituted analog of gallic acid.[1]

Physicochemical & Structural Properties

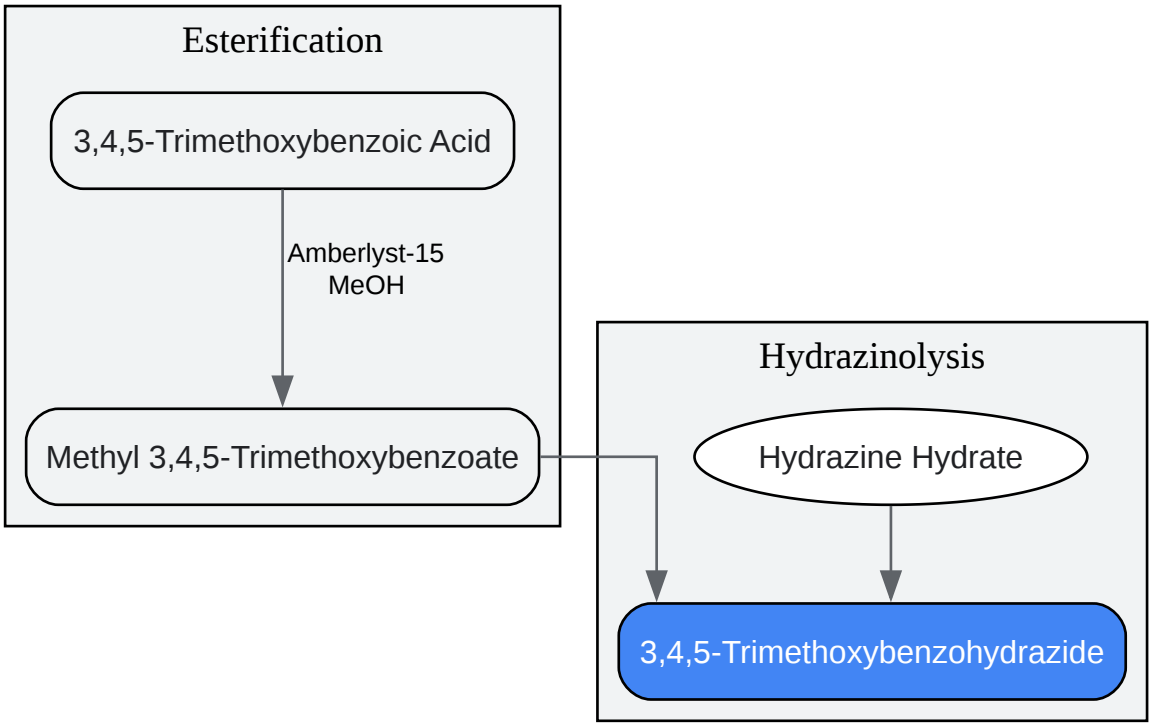
The fundamental properties of 3,4,5-Trimethoxybenzohydrazide are critical for its application in synthesis, dictating solubility, reactivity, and handling requirements.

Property	Value	Source(s)
CAS Number	3291-03-0	[2][3][4]
Molecular Formula	$C_{10}H_{14}N_2O_4$	[2][3][4]
Molecular Weight	226.23 g/mol	[2][3][4]
IUPAC Name	3,4,5-trimethoxybenzohydrazide	[4]
Melting Point	156-158 °C	[1]
Appearance	White solid	[1]
Canonical SMILES	COC1=CC(=CC(=C1OC)OC)C(=O)NN	[2]
InChI Key	KQXHMNUXNHQSOW-UHFFFAOYSA-N	[2][3]

Established Synthesis Protocol

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The synthesis of 3,4,5-Trimethoxybenzohydrazide is typically achieved from its corresponding benzoic acid or ester derivative. A common and efficient laboratory-scale method involves the hydrazinolysis of a methyl or ethyl ester of 3,4,5-trimethoxybenzoic acid.



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Caption: Synthesis pathway for 3,4,5-Trimethoxybenzohydrazide.

Detailed Step-by-Step Methodology:[1]

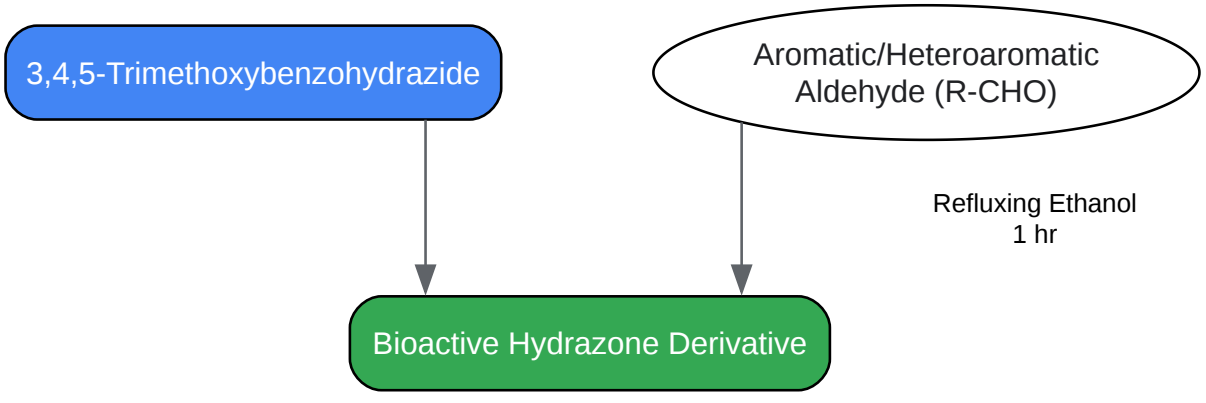
- Esterification:
  - To a solution of 3,4,5-trimethoxybenzoic acid (eudesmic acid) in methanol (MeOH), add a catalytic amount of an acidic catalyst such as Amberlyst-15.
  - Reflux the mixture for a duration sufficient for complete ester formation, typically monitored by Thin Layer Chromatography (TLC).
  - Upon completion, neutralize the catalyst, remove the solvent under reduced pressure to yield the crude methyl 3,4,5-trimethoxybenzoate.

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- Hydrazinolysis:
  - Dissolve the crude methyl 3,4,5-trimethoxybenzoate in a suitable alcohol solvent, such as ethanol.
  - Add an excess of hydrazine hydrate to the solution.
  - Reflux the reaction mixture for several hours until TLC analysis indicates the complete consumption of the starting ester.
  - Concentrate the reaction mixture to approximately one-fourth of its original volume.
  - Cool the concentrated solution to approximately 5°C to induce precipitation of the product.
  - Filter the resulting white solid, wash with a small amount of cold solvent, and dry under vacuum to yield 3,4,5-Trimethoxybenzohydrazide. A typical yield for this step is around 75%.[1]

Core Application: Synthesis of Bioactive Hydrazones

The primary utility of 3,4,5-Trimethoxybenzohydrazide in drug development is its role as a nucleophile in condensation reactions with various aldehydes and ketones.[1] This reaction forms a hydrazone linkage (-C=N-NH-), a critical pharmacophore known for a wide range of biological activities.[1][5]



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Caption: General scheme for the synthesis of bioactive hydrazones.

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This straightforward reaction allows for the generation of large libraries of diverse molecular structures by varying the aldehyde or ketone component, which is fundamental to structure-activity relationship (SAR) studies.

Biological Activities of 3,4,5-Trimethoxybenzohydrazide Derivatives

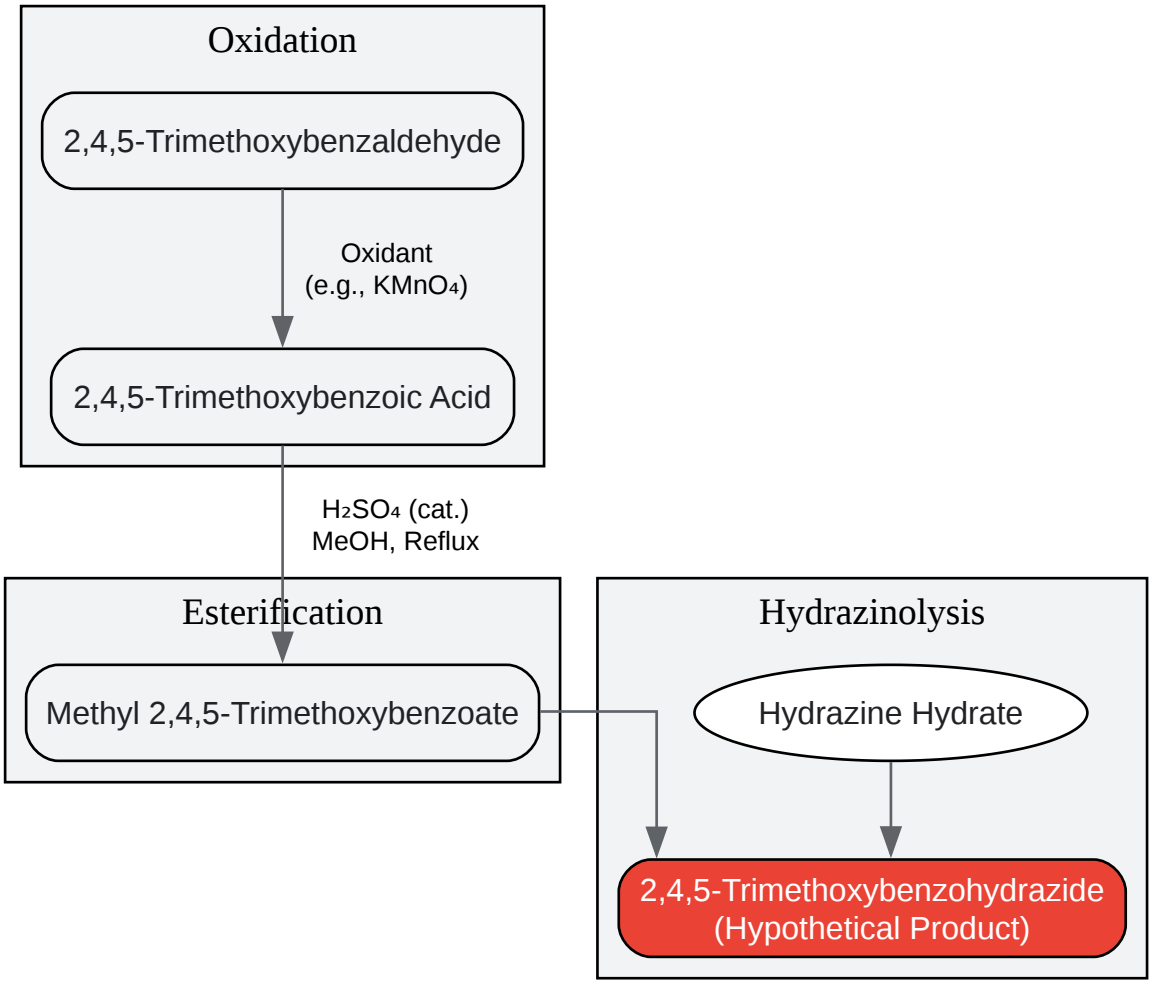
The resulting hydrazone derivatives have been investigated for numerous therapeutic applications. The table below summarizes the reported activities of various analogs synthesized from 3,4,5-Trimethoxybenzohydrazide.

Derivative Class	Tested Activity	Result	Source(s)
(E)-N'-(Substituted)-3,4,5-trimethoxybenzohydrazides	Antibacterial	Several derivatives showed significant activity against S. aureus, S. pyogenes, E. coli, and P. aeruginosa.	[1]
(E)-N'-(Substituted)-3,4,5-trimethoxybenzohydrazides	Antifungal	Moderate activity observed against Aspergillus niger and Candida albicans.	[1]
(E)-N'-(Substituted)-3,4,5-trimethoxybenzohydrazides	Antidiabetic	In an alloxan-induced diabetic rat model, several derivatives exhibited significant hypoglycemic activity.	[1]
Schiff Bases (with other hydrazides)	Antitumor, Antifungal, Antituberculous	Hydrazones as a class are widely reported to possess these activities.	[6]

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Part 2: Proposed Synthesis of 2,4,5-Trimethoxybenzohydrazide (Hypothetical)

While no literature exists for the target molecule, a plausible synthetic route can be designed based on the well-established chemistry of its precursors. The logical starting material is 2,4,5-Trimethoxybenzaldehyde (CAS No. 4460-86-0), which is commercially available.[7][8] The proposed synthesis involves an oxidation followed by esterification and hydrazinolysis.



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Caption: Proposed pathway for the synthesis of **2,4,5-Trimethoxybenzohydrazide**.

Proposed Step-by-Step Methodology:

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This protocol is hypothetical and requires experimental validation.

- Oxidation of the Aldehyde:
  - Dissolve 2,4,5-Trimethoxybenzaldehyde in a suitable solvent (e.g., acetone or a biphasic system).
  - Slowly add a strong oxidizing agent, such as potassium permanganate ($KMnO_4$) or potassium dichromate in acidic conditions, while maintaining the temperature with an ice bath.
  - Stir the reaction until TLC indicates the absence of the starting aldehyde.
  - Work up the reaction mixture, which typically involves quenching the excess oxidant, filtration of manganese dioxide (if using $KMnO_4$), acidification, and extraction of the resulting 2,4,5-Trimethoxybenzoic acid into an organic solvent.
  - Purify the acid by recrystallization or column chromatography.
- Esterification:
  - Dissolve the purified 2,4,5-Trimethoxybenzoic acid in an excess of dry methanol.
  - Add a catalytic amount of concentrated sulfuric acid.
  - Reflux the mixture for several hours, monitoring by TLC.
  - After completion, neutralize the acid catalyst and remove the methanol under reduced pressure. Extract the resulting ester into a suitable organic solvent, wash with brine, dry over anhydrous sodium sulfate, and concentrate to yield the crude methyl ester.
- Hydrazinolysis:
  - Following the established procedure for the 3,4,5- isomer, dissolve the crude methyl 2,4,5-trimethoxybenzoate in ethanol.[1]
  - Add an excess of hydrazine hydrate and reflux the mixture until the reaction is complete as monitored by TLC.

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- Cool the reaction mixture and induce crystallization, potentially by reducing the volume and cooling to a low temperature.
- Isolate the solid product by filtration, wash with a minimal amount of cold ethanol, and dry thoroughly.

Self-Validation: The success of each step must be validated through standard analytical techniques such as TLC, melting point determination, and spectroscopic analysis (^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry) of the intermediates and the final product to confirm its structure and purity.

Part 3: Safety & Handling

Benzohydrazide derivatives should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, lab coats, and chemical-resistant gloves, should be worn at all times. Hydrazine hydrate is highly toxic and corrosive; handle with extreme caution. Consult the Safety Data Sheet (SDS) for all reagents before use.

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